

Unveiling the Molecular Architecture of Pd(dppf)Cl₂·DCM: A Technical Guide

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Compound of Interest

Compound Name: Pd(dppf)Cl₂ DCM

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A comprehensive guide detailing the molecular structure and synthesis of [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) complex with dichloromethane (Pd(dppf)Cl₂·DCM). This document serves as an essential resource for researchers, scientists, and professionals in drug development, providing in-depth structural data, experimental protocols, and visual representations to facilitate a deeper understanding of this pivotal catalyst.

Molecular Structure and Properties

Pd(dppf)Cl₂·DCM is an orange-red crystalline solid with the chemical formula C₃₅H₃₀Cl₄FeP₂Pd and a molecular weight of approximately 816.64 g/mol. [1][2] The core of its structure features a palladium atom in a square-planar coordination geometry. The palladium center is bound to the two phosphorus atoms of the 1,1'-bis(diphenylphosphino)ferrocene (dppf) ligand and two chloride ions. The dichloromethane (DCM) molecule is not directly coordinated to the palladium atom but is incorporated into the crystal lattice as a solvent of crystallization.[3]

Crystallographic Data

While a definitive public crystallographic information file (CIF) for the dichloromethane adduct is not readily available in the searched literature, the general structural characteristics are well-understood from related studies. The square-planar geometry around the palladium(II) center is a key feature of this class of compounds. For illustrative purposes, a general representation of the molecular structure is provided.

Table 1: General Physicochemical Properties of Pd(dppf)Cl₂·DCM

Property	Value
Chemical Formula	C ₃₅ H ₃₀ Cl ₄ FeP ₂ Pd
Molecular Weight	816.64 g/mol
Appearance	Orange to dark red powder[4]
Melting Point	275-280 °C[4]
Solubility	Insoluble in water[4]

Experimental Protocols

Synthesis of Pd(dppf)Cl₂·DCM

A common and efficient method for the synthesis of Pd(dppf)Cl₂·DCM involves the direct reaction of a palladium(II) salt with the dppf ligand in dichloromethane, which also serves as the crystallization solvent.

Protocol:

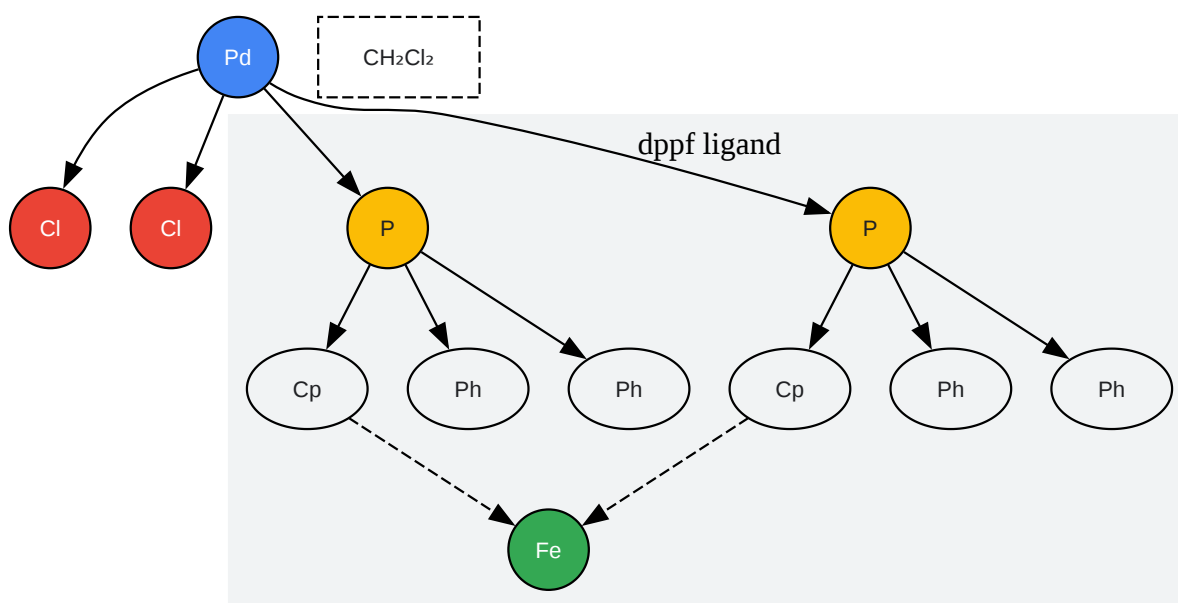
- **Preparation of Palladium Precursor Solution:** Dissolve 2.00 grams of sodium tetrachloropalladate(II) (Na₂PdCl₄) in 30 mL of anhydrous ethanol. This will form an ethanol solution of the palladium salt.
- **Preparation of dppf Solution:** In a separate flask, dissolve 4.15 grams of 1,1'-bis(diphenylphosphino)ferrocene (dppf) in 41 mL of dichloromethane.
- **Reaction and Crystallization:** Under a continuous stream of inert gas (e.g., argon or nitrogen) and with constant stirring, slowly add the ethanolic palladium salt solution to the dppf solution

at room temperature (25 °C).

- Isolation: Continue stirring the reaction mixture for 1 hour. The product, Pd(dppf)Cl₂·DCM, will precipitate as orange-red crystals.
- Purification: Collect the crystals by filtration, wash with ethanol, and dry under vacuum. This one-step synthesis typically yields a product with a purity of over 99%.^[1]

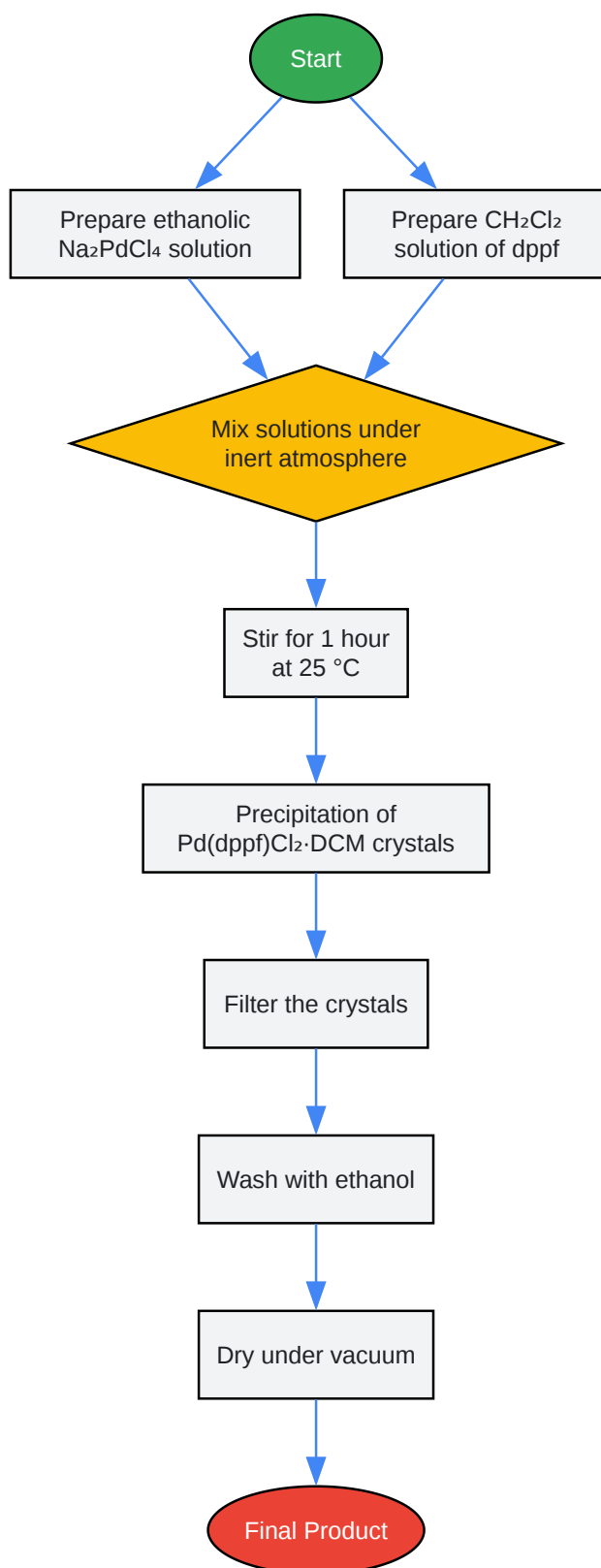
Molecular and Logical Diagrams

To visually represent the molecular structure and the synthesis workflow, the following diagrams have been generated using the DOT language.



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Caption: A simplified 2D representation of the Pd(dppf)Cl₂·DCM molecular structure.



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Caption: Workflow for the one-step synthesis of $\text{Pd(dppf)Cl}_2\cdot\text{DCM}$.

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